

Application Notes and Protocols: Gadolinium-160 in Nuclear Reactors

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Compound of Interest

Compound Name: Gadolinium-160

Cat. No.: B083645

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These application notes provide a detailed overview of the role and characteristics of **Gadolinium-160** (Gd-160) in the context of nuclear reactor applications. While natural gadolinium is a common burnable absorber, the specific contributions and effects of its individual isotopes, including Gd-160, are critical for advanced reactor design and fuel cycle optimization.

Introduction to Gadolinium in Nuclear Reactors

Gadolinium is a lanthanide element frequently used in nuclear reactors as a burnable absorber. Dispersed as gadolinium oxide (Gd_2O_3) within the uranium dioxide (UO_2) fuel pellets, it helps control the excess reactivity of fresh fuel at the beginning of a fuel cycle. This is primarily due to the very high thermal neutron capture cross-sections of two of its isotopes, Gadolinium-155 (Gd-155) and Gadolinium-157 (Gd-157). These isotopes absorb excess neutrons, and as they are "burned up" or transmuted into other isotopes with lower neutron absorption cross-sections, their negative reactivity effect diminishes. This burnout is designed to coincide with the natural depletion of the nuclear fuel, helping to maintain a more stable power output throughout the fuel cycle.

The Role of Gadolinium-160

Gadolinium-160 is one of the stable isotopes of natural gadolinium. Unlike Gd-155 and Gd-157, Gd-160 has a significantly lower thermal neutron capture cross-section.^[1] Consequently,

it is not considered a primary neutron absorber for reactivity control.[2][3] However, its presence in natural gadolinium, which is often used in the fabrication of burnable absorber rods, has implications for reactor core physics and fuel cycle length.

Impact on Reactivity and Fuel Burnup

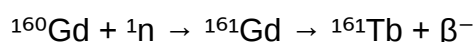
The primary role of even-mass-numbered gadolinium isotopes, such as Gd-160, within a burnable absorber is that of a residual penalty. Because of their lower neutron capture cross-sections, these isotopes do not burn out as quickly as Gd-155 and Gd-157.[4] This incomplete burnout means that they continue to absorb some neutrons towards the end of the fuel cycle, which can lead to a "residual reactivity penalty." [4] This can slightly shorten the achievable fuel cycle length or require a higher initial enrichment of the fuel to compensate.

Advanced fuel designs sometimes consider the use of gadolinium enriched in the highly absorbing odd-numbered isotopes to minimize this residual penalty.[5]

Transmutation of Gadolinium-160

In a neutron flux, **Gadolinium-160** undergoes neutron capture to become Gadolinium-161 (Gd-161). Gd-161 is unstable and beta decays with a half-life of 3.66 minutes to Terbium-161 (Tb-161).[6]

The transmutation pathway is as follows:



This transmutation has implications for the production of medical isotopes, as Tb-161 is a promising radionuclide for cancer therapy.[6]

Quantitative Data for Gadolinium-160

The following tables summarize the key nuclear data for **Gadolinium-160** in comparison to other relevant gadolinium isotopes.

Table 1: Neutron Capture Cross-Sections of Gadolinium Isotopes

Isotope	Thermal Neutron (0.0253 eV) Capture Cross-Section (barns)	Resonance Integral (barns)
Gd-155	61,000	1,560
Gd-157	254,000	830
Gd-160	0.796[1]	12.02[1]

Data sourced from JENDL-3.2 at 300K.[1]

Table 2: Properties of Gadolinium Isotopes in Natural Gadolinium

Isotope	Natural Abundance (%)	Key Role in Burnable Absorbers
Gd-152	0.20	Minor
Gd-154	2.18	Minor
Gd-155	14.80	Primary Neutron Absorber
Gd-156	20.47	Residual Penalty
Gd-157	15.65	Primary Neutron Absorber
Gd-158	24.84	Residual Penalty
Gd-160	21.86	Residual Penalty[4]

Experimental Protocols

The evaluation of the neutronic properties of materials like **Gadolinium-160** is crucial for validating nuclear data libraries used in reactor physics calculations. A generalized protocol for measuring the neutron capture cross-section is outlined below.

Protocol: Measurement of Neutron Capture Cross-Section using the Time-of-Flight (TOF) Method

Objective: To determine the energy-dependent neutron capture cross-section of a **Gadolinium-160** sample.

Materials:

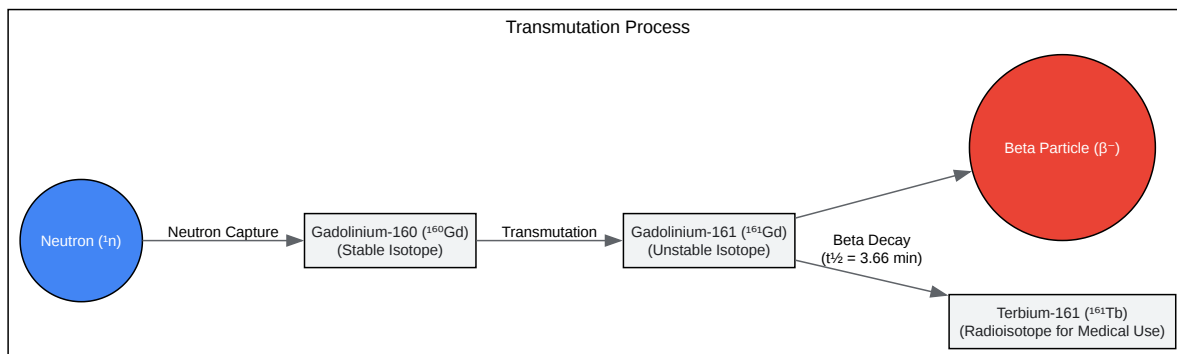
- Isotopically enriched **Gadolinium-160** sample
- Neutron source (e.g., a linear accelerator)
- Neutron moderator
- Flight tube
- Neutron detector (e.g., ^6Li glass scintillator) for transmission measurements
- Gamma-ray detector array (e.g., C_6D_6 scintillators or a 4π BaF_2 detector) for capture measurements
- Data acquisition system

Methodology:

- Sample Preparation: An isotopically enriched sample of Gd-160 is prepared. For transmission measurements, a thin metallic foil or a pressed powder sample may be used. For capture measurements, a sample of appropriate thickness is required to maximize capture events without excessive self-shielding.
- Experimental Setup:
 - A pulsed neutron beam is generated using a linear accelerator.
 - The neutrons are moderated to produce a continuous energy spectrum.
 - The neutrons travel down a long, evacuated flight tube. The time it takes for a neutron to travel the length of the tube is dependent on its energy.
 - The Gd-160 sample is placed in the neutron beam at the end of the flight path.

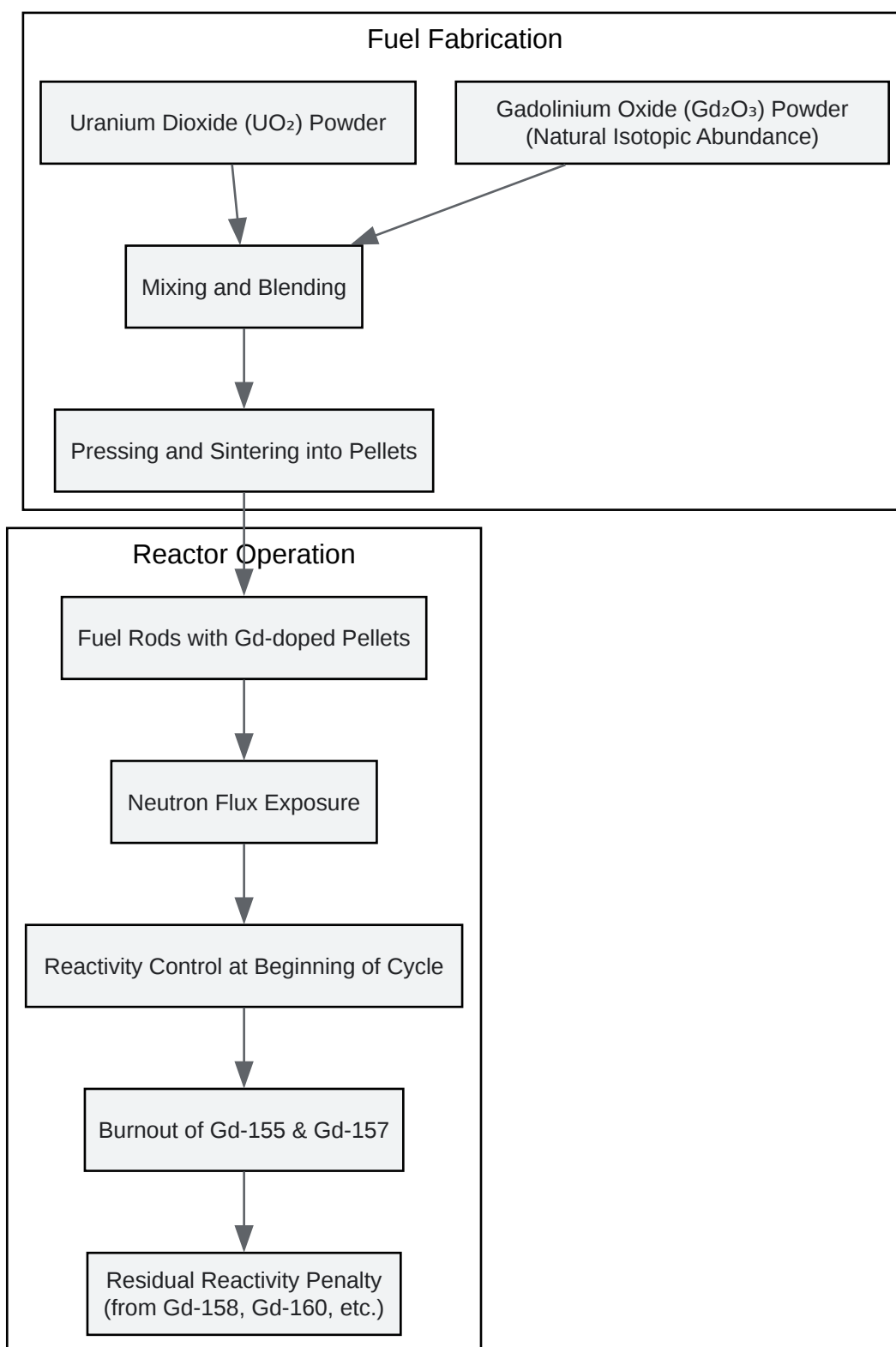
- Data Acquisition:
 - Transmission Measurement: A neutron detector is placed behind the sample. The neutron transmission spectrum is measured by recording the number of neutrons that pass through the sample as a function of their time-of-flight. A measurement without the sample in the beam (open beam) is also performed for normalization.
 - Capture Measurement: A gamma-ray detector array is placed around the sample. When a neutron is captured by a Gd-160 nucleus, the resulting excited Gd-161 nucleus de-excites by emitting a cascade of gamma-rays. These gamma-rays are detected in coincidence. The time-of-flight of the captured neutron is recorded for each event.
- Data Analysis:
 - The time-of-flight data is converted to neutron energy.
 - The transmission data is used to calculate the total neutron cross-section as a function of energy.
 - The capture measurement data is used to determine the capture yield (the fraction of incident neutrons that are captured).
 - The capture cross-section is then derived from the capture yield and the neutron fluence.
 - Resonance analysis is performed on the cross-section data to determine the parameters of any neutron capture resonances.

Visualizations



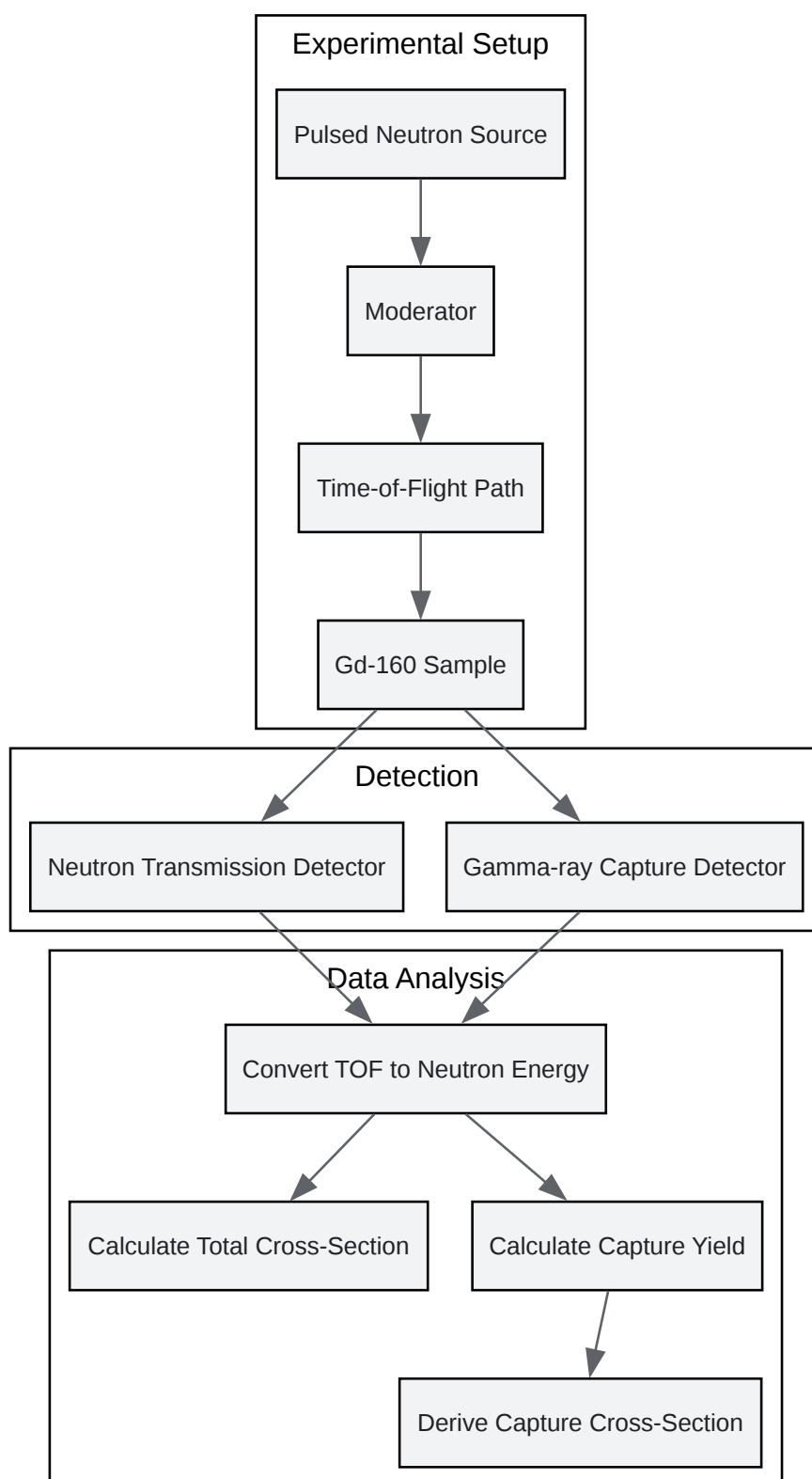
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Caption: Neutron capture and transmutation of **Gadolinium-160**.



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Caption: Workflow for gadolinium as a burnable absorber.



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Caption: Experimental workflow for cross-section measurement.

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